

Technical Guide: Urocortin III (Mouse) [CAS 357952-10-4]

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Compound of Interest

Compound Name: 357952-10-4

CAS No.: 357952-10-4

Cat. No.: B612504

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Content Type: Technical Whitepaper Subject: Structural Characterization, Synthesis, and CRFR2-Specific Signaling Mechanisms

Executive Summary

Urocortin III (mouse) (Ucn III) is a 38-amino acid neuropeptide belonging to the Corticotropin-Releasing Factor (CRF) family. Unlike other CRF ligands that exhibit promiscuous binding, Ucn III is distinguished by its high selectivity for the Type 2 CRF Receptor (CRFR2). It plays a critical role in physiological stress responses, pancreatic

-cell function (insulin secretion), and the modulation of anxiety-related behaviors. This guide provides a comprehensive analysis of its chemical structure, solid-phase synthesis protocols, and signal transduction pathways for researchers in neuroendocrinology and metabolic drug development.

Chemical Identity & Structural Analysis

CAS **357952-10-4** refers specifically to the murine sequence of Urocortin III.^{[1][2][3][4]} It is an amidated peptide, a structural feature essential for its biological stability and receptor binding

affinity.

Nomenclature and Identifiers

Parameter	Detail
Common Name	Urocortin III (mouse)
Synonyms	Ucn III, Stresscopin (related human homolog)
CAS Registry Number	357952-10-4
Chemical Family	Neuropeptide; CRF superfamily
Molecular Formula	
Molecular Weight	~4173.0 Da (Average)
Sequence (One-Letter)	F-T-L-S-L-D-V-P-T-N-I-M-N-I-L-F-N-I-D-K-A-K-N-L-R-A-K-A-A-A-N-A-Q-L-M-A-Q-I-NH ₂
C-Terminus	Amidated (-NH ₂)

Physicochemical Profile

- Solubility: Soluble in water (up to 1 mg/mL) and dilute acetic acid.
- Isoelectric Point (pI): Calculated approx. 9.8 (Basic).[3]
- Stability: Susceptible to proteolytic degradation in serum; stable in lyophilized form at -20°C.
- Structural Motif: Predominantly α -helical in solution, particularly in the presence of membrane-mimetic environments (e.g., trifluoroethanol).

Synthesis & Process Chemistry

The production of high-purity Urocortin III is achieved via Fmoc Solid-Phase Peptide Synthesis (SPPS). This method is preferred over recombinant expression due to the requirement for C-terminal amidation.

Automated SPPS Protocol

Objective: Synthesize 0.1 mmol scale Ucn III.

Reagents:

- Resin: Rink Amide MBHA resin (Loading: 0.5–0.7 mmol/g).
- Coupling Agents: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) / DIPEA.
- Deprotection: 20% Piperidine in DMF.
- Cleavage Cocktail: TFA/TIS/H₂O/EDT (94:1:2.5:2.5).

Step-by-Step Workflow:

- Resin Swelling:
 - Incubate Rink Amide MBHA resin in DCM for 30 min. Wash 3x with DMF.
- Fmoc Deprotection (Cycle A):
 - Treat resin with 20% Piperidine/DMF (2 x 10 min).
 - Validation: UV monitoring of dibenzofulvene-piperidine adduct at 301 nm.
- Amino Acid Coupling (Cycle B):
 - Activate Fmoc-AA-OH (5 eq) with HBTU (5 eq) and DIPEA (10 eq) in DMF.
 - Reaction time: 45–60 min under inert atmosphere ().
 - Critical Step: Double couple sterically hindered residues (e.g., Ile, Val, Thr).
- Global Cleavage & Side-Chain Deprotection:

- Wash resin with DCM and dry under vacuum.
- Add Cleavage Cocktail (10 mL/g resin) for 2–3 hours at room temperature.
- Filter resin; precipitate filtrate in cold diethyl ether.
- Purification:
 - Dissolve crude peptide in 10% Acetic Acid.
 - HPLC: C18 Reverse-Phase column. Gradient: 5–60% Acetonitrile (0.1% TFA) over 40 min.
 - QC: ESI-MS to verify mass (Expected).

Pharmacology & Mechanism of Action

Urocortin III is the endogenous ligand for CRF Receptor Type 2 (CRFR2). Unlike Urocortin I (which binds both CRFR1 and CRFR2), Ucn III shows negligible affinity for CRFR1, making it a vital tool for dissecting CRFR2-specific pathways.

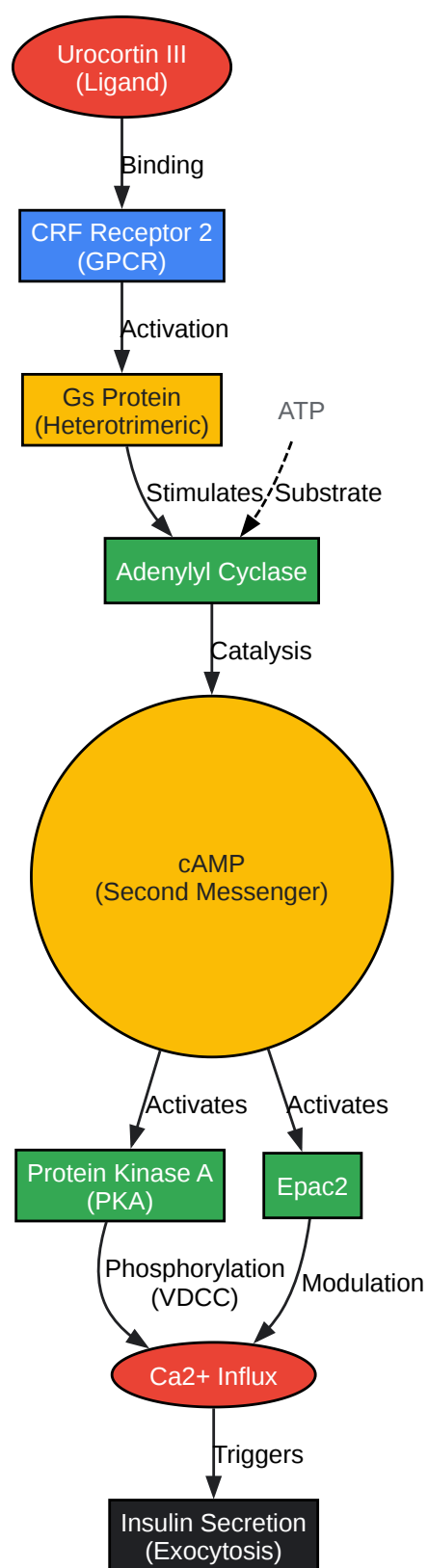
Receptor Selectivity

- Target: CRFR2 (GPCR, Class B).
- Affinity (): ~1–5 nM for CRFR2; >100 nM for CRFR1.
- Signaling Pathway:
 - protein coupling leading to Adenylyl Cyclase activation and cAMP accumulation.

Biological Signaling Diagram

The following diagram illustrates the CRFR2 signaling cascade activated by Urocortin III in pancreatic

-cells, leading to insulin secretion.



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Figure 1: Signal transduction pathway of Urocortin III via CRFR2 in pancreatic beta-cells.

Key Physiological Functions

- **Metabolic Regulation:** Ucn III is co-secreted with insulin from pancreatic β -cells and acts in a paracrine manner to amplify glucose-stimulated insulin secretion.
- **Stress Recovery:** In the brain (hypothalamus and amygdala), Ucn III mediates the "recovery" phase of the stress response, often producing anxiolytic effects (reducing anxiety), contrasting with the anxiogenic effects of CRFR1 activation.
- **Cardiovascular:** Modulates vascular tone and cardiac output via peripheral CRFR2 receptors.

Experimental Applications & Handling

Reconstitution Protocol

To ensure experimental reproducibility, follow this reconstitution method:

- **Solvent:** Sterile distilled water or 0.1% Acetic Acid (to prevent aggregation).
- **Concentration:** Prepare a stock solution of 1 mM.
- **Aliquoting:** Divide into single-use aliquots (e.g., 10–50 μ L).
- **Storage:** Store aliquots at -80°C . Avoid freeze-thaw cycles.

Recommended Usage Concentrations

Application	Concentration Range	Notes
In Vitro Binding Assays	0.1 nM – 100 nM	Competition binding vs radiolabeled Sauvagine.
cAMP Stimulation	1 nM – 10 nM	Measures functional receptor activation.
In Vivo (ICV Injection)	1 μ g – 5 μ g per mouse	Intracerebroventricular administration for behavioral studies.

References

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